

# 1,3-Dimethylpyrazole CAS number and properties

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## Compound of Interest

Compound Name: 1,3-Dimethylpyrazole

Cat. No.: B029720

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An In-depth Technical Guide to **1,3-Dimethylpyrazole**

## Introduction

**1,3-Dimethylpyrazole** is a heterocyclic organic compound featuring a five-membered aromatic ring with two adjacent nitrogen atoms, substituted with methyl groups at positions 1 and 3. Its unique structure serves as a valuable scaffold and building block in various scientific fields. This document provides a comprehensive overview of its chemical and physical properties, synthesis, applications, and relevant experimental protocols, tailored for professionals in research and drug development.

## Chemical Identification and Properties

**1,3-Dimethylpyrazole** is chemically identified by its CAS number 694-48-4.[1][2][3] It is a compound useful in organic synthesis and is recognized for its stability and ease of handling in complex chemical processes.[1][4]

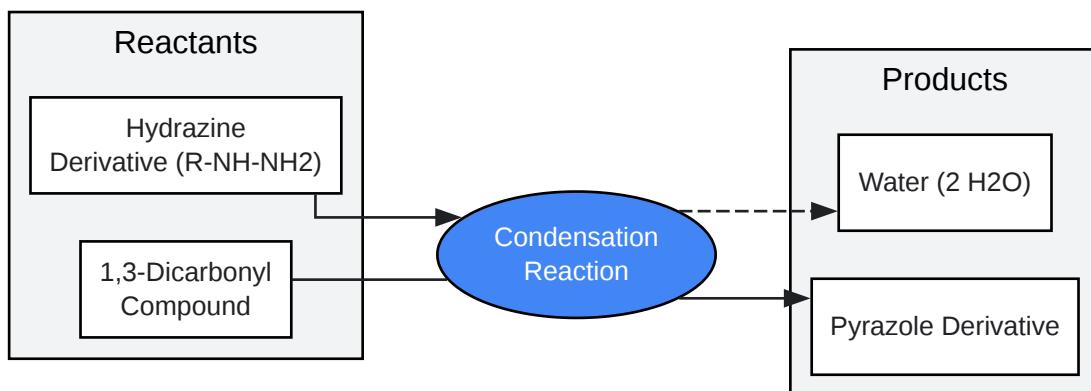
## Physicochemical Properties

The key physical and chemical properties of **1,3-Dimethylpyrazole** are summarized in the table below. It typically appears as a colorless to pale yellow liquid or oil.

Property	Value	Reference
CAS Number	694-48-4	
Molecular Formula	C5H8N2	
Molecular Weight	96.13 g/mol	
Appearance	Colorless to pale yellow liquid; Oil	
Boiling Point	138°C (lit.)	
Density	0.9561 g/cm <sup>3</sup>	
Flash Point	38.6°C	
Refractive Index	1.4700 to 1.4740	
Vapor Pressure	7.74 mmHg at 25°C	
Maximum Wavelength (λ <sub>max</sub> )	221 nm (in Ethanol)	
Solubility	Soluble in water; Moderately soluble in ethanol, acetone, dimethylformamide; Sparingly soluble in Chloroform.	

## Synthesis and Reactions

The synthesis of the pyrazole core is a well-established process in organic chemistry, typically achieved through the condensation of a 1,3-dicarbonyl compound with hydrazine or its derivatives. This general pathway allows for the creation of a wide variety of substituted pyrazoles.



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General synthesis pathway for pyrazole derivatives.

A specific, scalable process for a related compound, **4-amino-1,3-dimethylpyrazole** hydrochloride, has been developed starting from methyl hydrazine and acetaldehyde dimethylacetal, highlighting the industrial relevance of these synthesis routes.

## Applications in Research and Development

**1,3-Dimethylpyrazole** and its derivatives are versatile compounds with significant applications across multiple industries.

- **Pharmaceutical Development:** The pyrazole moiety is a recognized pharmacophore present in a wide array of therapeutic agents, including anti-inflammatory, anticancer, antidepressant, and anti-obesity drugs. **1,3-Dimethylpyrazole** serves as a crucial building block in the synthesis of pharmaceuticals, particularly those targeting neurological disorders. Derivatives have demonstrated potent antimicrobial activity against resistant bacterial strains like MRSA and fungi such as *Aspergillus niger*.
- **Agricultural Chemistry:** This compound is an effective intermediate in the production of herbicides and fungicides, contributing to crop protection and improved yields. It also functions as a plant growth regulator by inhibiting the biosynthesis of gibberellins, which control cell elongation.
- **Material Science:** In polymer science, **1,3-Dimethylpyrazole** is incorporated into polymer formulations to enhance thermal stability and mechanical properties, leading to more durable

materials.

- Chemical Research: It is employed as a reagent in various organic reactions, often acting as a nucleophile or a ligand to facilitate the formation of new chemical bonds.

## Experimental Protocols

Detailed methodologies are critical for reproducible research. The following sections provide protocols for synthesis and solution preparation.

### Synthesis of 3,5-Dimethylpyrazole (Illustrative Protocol)

This protocol, adapted from a standard procedure for a closely related isomer, illustrates a common method for pyrazole synthesis.

- Preparation: Dissolve 65g (0.50 mole) of hydrazine sulfate in 400 mL of 10% sodium hydroxide in a 1-liter round-bottomed flask equipped with a stirrer and thermometer.
- Cooling: Immerse the flask in an ice bath until the temperature of the mixture reaches 15°C.
- Reaction: Add 50g (0.50 mole) of acetylacetone dropwise with continuous stirring, maintaining the temperature at approximately 15°C. The addition should take about 30 minutes.
- Stirring: Continue to stir the mixture for 1 hour at 15°C after the addition is complete.
- Workup: Dilute the contents with 200 mL of water to dissolve any precipitated salts. Transfer the mixture to a separatory funnel.
- Extraction: Extract the aqueous layer with an initial 125 mL of ether, followed by four subsequent extractions with 40 mL portions of ether.
- Drying and Isolation: Combine the ether extracts, wash once with a saturated sodium chloride solution, and dry over anhydrous potassium carbonate. Remove the ether by distillation to yield the crystalline product.

### Protocols for In Vivo Solution Preparation

For biological testing, proper formulation is essential. The following are established methods for dissolving **1,3-Dimethylpyrazole** for in vivo experiments. It is recommended to prepare a clear stock solution first and then add co-solvents sequentially. Working solutions should be freshly prepared on the day of use.

#### Protocol 1: DMSO/PEG300/Tween-80/Saline

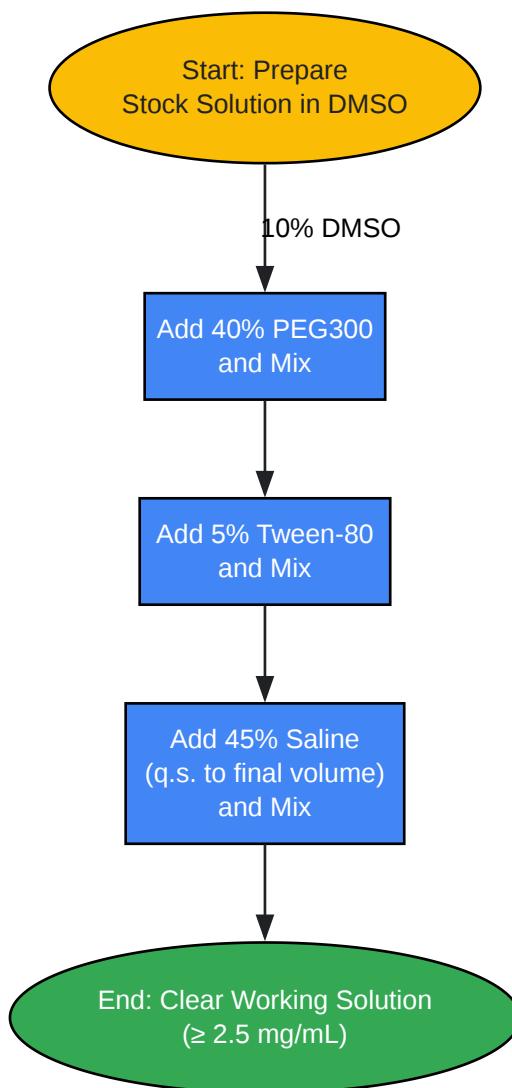
- Prepare a stock solution in DMSO.
- For a final 1 mL working solution, add 100  $\mu$ L of the DMSO stock to 400  $\mu$ L of PEG300 and mix thoroughly.
- Add 50  $\mu$ L of Tween-80 to the mixture and mix again.
- Add 450  $\mu$ L of saline to reach the final volume of 1 mL.
- The final solvent composition by volume is: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline. The solubility is  $\geq$  2.5 mg/mL (26.01 mM).

#### Protocol 2: DMSO/SBE- $\beta$ -CD/Saline

- Prepare a stock solution in DMSO.
- For a final 1 mL working solution, add 100  $\mu$ L of the DMSO stock to 900  $\mu$ L of a 20% SBE- $\beta$ -CD solution in saline and mix thoroughly.
- The final solvent composition by volume is: 10% DMSO and 90% (20% SBE- $\beta$ -CD in Saline). The solubility is  $\geq$  2.5 mg/mL (26.01 mM).

#### Protocol 3: DMSO/Corn Oil

- Prepare a stock solution in DMSO.
- For a final 1 mL working solution, add 100  $\mu$ L of the DMSO stock to 900  $\mu$ L of corn oil and mix thoroughly.
- The final solvent composition by volume is: 10% DMSO and 90% Corn Oil. The solubility is  $\geq$  2.5 mg/mL (26.01 mM).



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Workflow for preparing an in vivo solution (Protocol 1).

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